

Safe handling and storage procedures for 1-Pyrrolidineethanol

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Compound of Interest

Compound Name: 1-Pyrrolidineethanol

Cat. No.: B123674

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Application Notes and Protocols for 1-Pyrrolidineethanol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **1-Pyrrolidineethanol** (CAS: 2955-88-6). Adherence to these procedures is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

1-Pyrrolidineethanol is a colorless to pale yellow liquid.^[1] It possesses a pyrrolidine ring and an ethanol moiety, making it moderately soluble in water.^[1]

Table 1: Physical and Chemical Properties of **1-Pyrrolidineethanol**

Property	Value	Source
Molecular Formula	C6H13NO	[2]
Molecular Weight	115.17 g/mol	[2]
Boiling Point	187-189°C	[3]
Density	~0.978 g/cm ³ at 20°C	[3]
GHS Classification	Flammable liquid and vapor (Category 3)	[2][3]

Hazard Identification and Safety Precautions

GHS Hazard Statements:

- H226: Flammable liquid and vapor[2]

Precautionary Statements: A comprehensive list of precautionary statements includes advisories for prevention, response, storage, and disposal.[2]

Potential Health Effects: While specific toxicological properties for **1-Pyrrolidineethanol** are not thoroughly investigated, similar compounds suggest potential hazards upon inhalation, skin contact, or ingestion.[4]

Incompatible Materials: To prevent adverse reactions, avoid contact with strong acids, strong bases, acid chlorides, reducing agents, and oxidizing agents.[5]

Personal Protective Equipment (PPE)

The use of appropriate PPE is the final and critical barrier to exposure.

Table 2: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles and a face shield (8-inch minimum).[4]	Protects against splashes and vapors.[6]
Hand Protection	Handle with gloves inspected prior to use. Use proper glove removal technique. Dispose of contaminated gloves after use. [4]	Prevents skin contact. Thicker gloves generally offer better protection.[6]
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.	Provides a barrier against accidental spills.
Respiratory Protection	Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges if engineering controls are insufficient.[4]	Protects against inhalation of vapors or mists.

Experimental Protocols

Protocol 1: General Handling Procedures

- Preparation:
 - Ensure a well-ventilated work area, such as a chemical fume hood.
 - Assemble all necessary PPE as outlined in Table 2.
 - Have an emergency eye wash station and safety shower readily accessible.
- Handling:
 - Avoid contact with skin and eyes.[4]
 - Avoid inhalation of vapor or mist.[4]

- Keep away from open flames, hot surfaces, and sources of ignition. No smoking.[4][5]
- Take measures to prevent the buildup of electrostatic charge.[4]
- Post-Handling:
 - Wash hands thoroughly after handling, before breaks, and at the end of the workday.[4]
 - Clean the work area and any contaminated equipment.

Protocol 2: Storage Procedures

- Container Management:
 - Keep the container tightly closed in a dry and well-ventilated place.[4]
 - Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[4]
- Storage Conditions:
 - Store in a cool place.[4]
 - Store locked up.[5]
- Segregation:
 - Store away from incompatible materials as listed in the Hazard Identification section.[5]

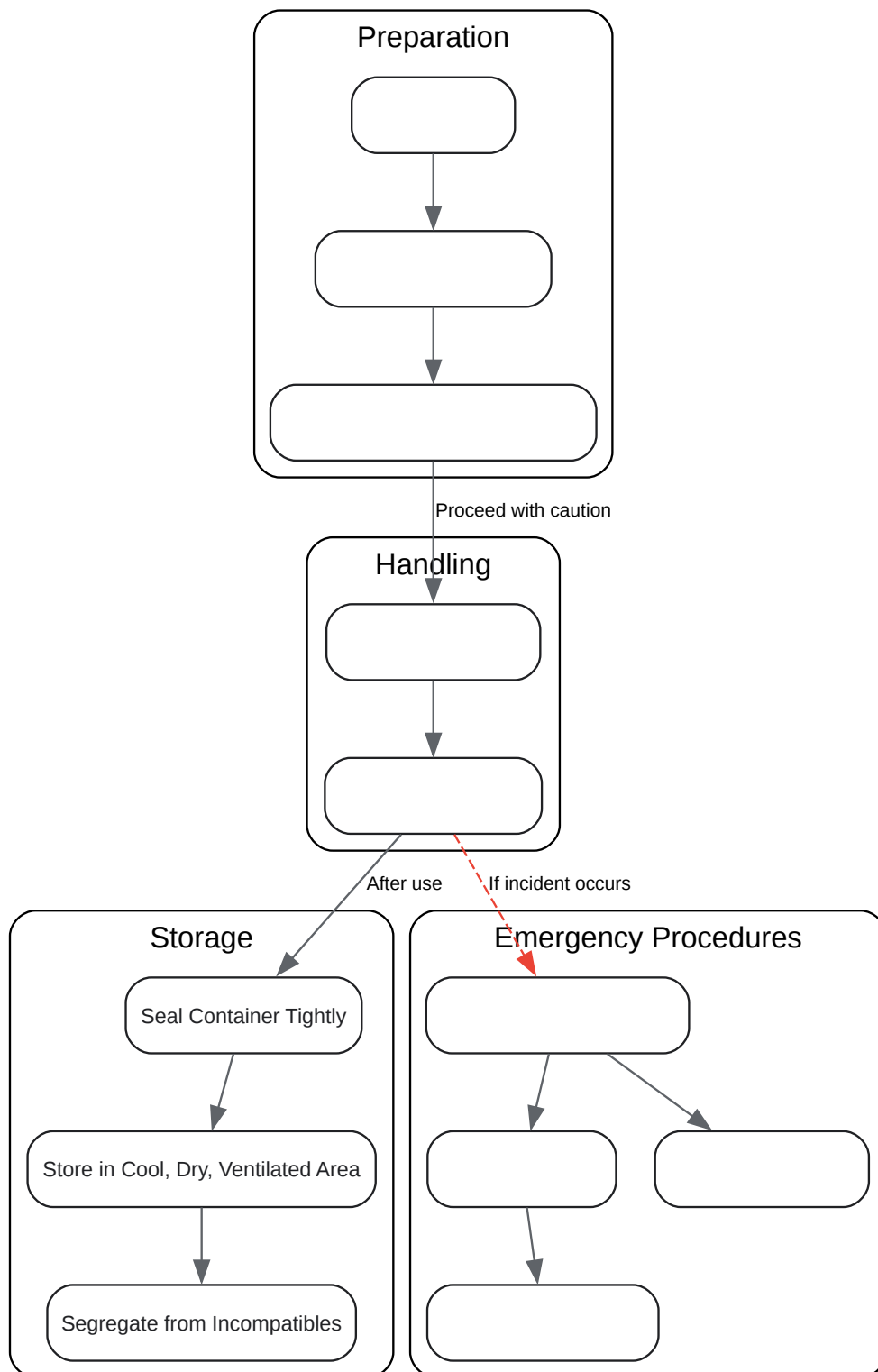
Protocol 3: Spill and Emergency Procedures

- Immediate Actions:
 - Evacuate personnel from the immediate spill area.
 - Remove all sources of ignition.[4]
 - Ensure adequate ventilation.[4]
- Containment and Cleanup:

- Wear appropriate PPE.[4]
- Contain the spillage. Prevent it from entering drains.[4]
- Collect the spill with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place it in a suitable, closed container for disposal.
[4]
- First Aid:
 - If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[4]
 - In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[4]
 - In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[4]
 - If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[4]

Diagrams

Workflow for Safe Handling and Storage of 1-Pyrrolidineethanol



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Caption: Safe handling and storage workflow for **1-Pyrrolidineethanol**.

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